

A Comparative Guide to Probes for the Detection of Cysteine Sulfinic Acid

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Compound of Interest

Compound Name: Cysteine sulfinic acid

Cat. No.: B1346483

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The reversible oxidation of cysteine residues to sulfinic acid (Cys-SO₂H) is a critical post-translational modification involved in cellular signaling and redox regulation. Accurate detection and quantification of this modification are essential for understanding its role in health and disease. This guide provides a comparative overview of two prominent chemical probes used for the detection of **cysteine sulfinic acid**: NO-Bio and DiaAlk. While direct quantitative detection limits are not extensively reported in the literature, this guide offers a qualitative comparison of their performance based on available experimental data.

Data Presentation: A Comparative Overview

Due to the limited availability of standardized quantitative data on detection limits, this table provides a qualitative and descriptive comparison of the NO-Bio and DiaAlk probes.

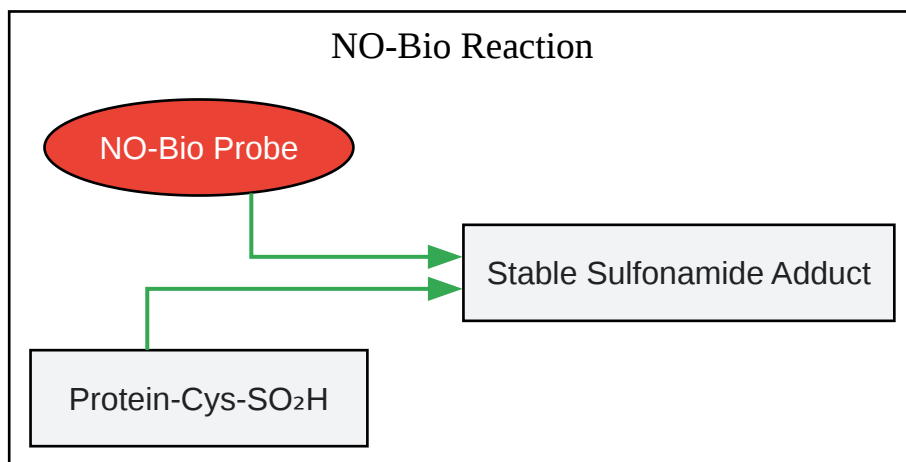
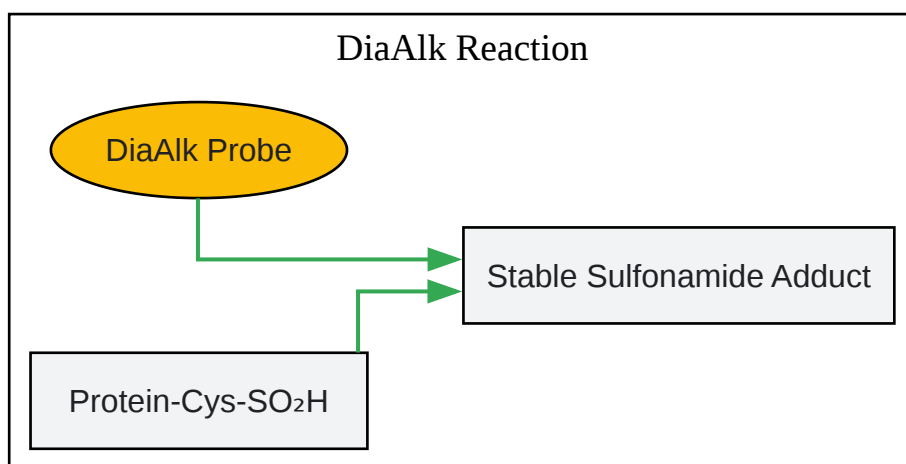
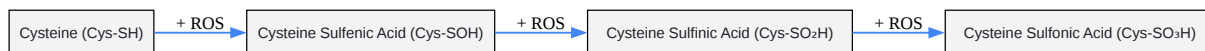
Feature	NO-Bio Probe	DiaAlk Probe
Probe Type	C-nitroso-based biotinylated probe	Electrophilic diazene-based "clickable" probe
Reaction Mechanism	Forms a stable sulfonamide adduct with sulfinic acid.	Reacts with sulfinic acid to form a stable sulfonamide adduct.
Reported Sensitivity	Enables detection of sulfinylated proteins; showed higher sensitivity than a commercially available antibody for hyperoxidized DJ-1[1].	Reported to have superior sensitivity compared to NO-Bio, particularly for mass spectrometry-based proteomics.
Selectivity	Selective for sulfinic acid, though a pre-blocking step for free thiols is required to prevent side reactions[1].	Highly chemoselective for sulfinic acid, with minimal cross-reactivity reported with other nucleophilic residues[2].
Compatibility	Compatible with streptavidin blotting for visualization[1]. Complex mass spectrometric fragmentation patterns can make it less suitable for site-centric proteomics[2].	Highly compatible with mass spectrometry for site-centric and quantitative chemoproteomic analysis[3][2]. Also available in a fluorescent version (DiaFluo)[4][5].
Applications	Detection of global protein sulfinylation in cell lysates and tissue samples[1].	Global, site-specific identification and quantification of protein S-sulfinylation in cells[2][6][7].

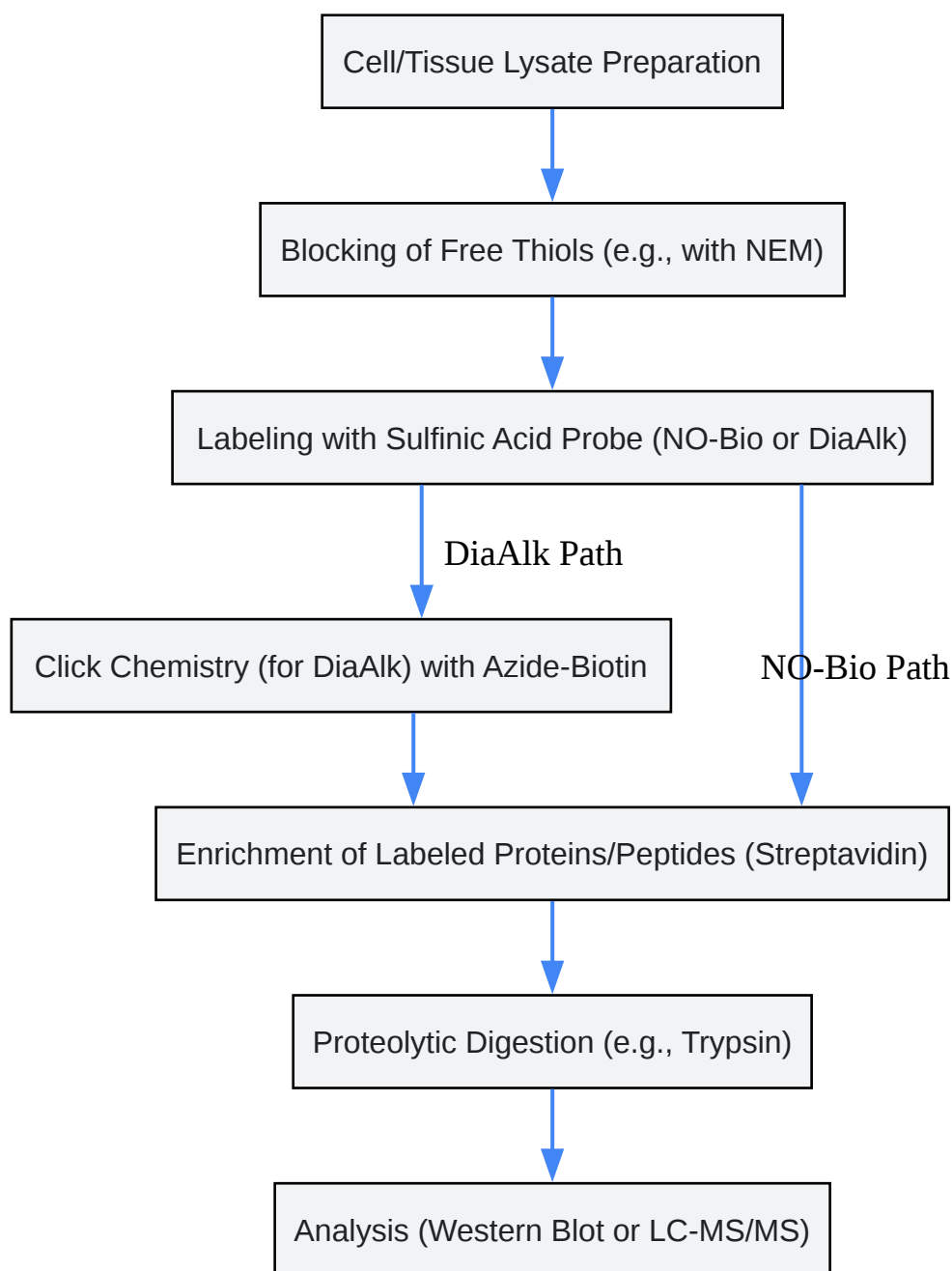
Signaling Pathways and Reaction Mechanisms

The detection of **cysteine sulfinic acid** by both NO-Bio and DiaAlk relies on specific chemical reactions that form stable covalent adducts, enabling subsequent enrichment and analysis.

Cysteine Oxidation Pathway

The formation of **cysteine sulfinic acid** is a key step in the oxidative modification of cysteine residues.





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References

- 1. A Chemical Approach for the Detection of Protein Sulfinylation - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Chemical Proteomics Reveals New Targets of Cysteine Sulfinic Acid Reductase - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Activity-Based Sensing for Site-Specific Proteomic Analysis of Cysteine Oxidation - PMC [pmc.ncbi.nlm.nih.gov]
- 4. chembites.org [chembites.org]
- 5. Cysteine sulfinic acid and sulfinylated peptides - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Chemical proteomics reveals new targets of cysteine sulfinic acid reductase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. merckmillipore.com [merckmillipore.com]
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